Technical Guide: Storage, Handling, and Experimental Protocols for PPTN Mesylate

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Compound of Interest

Compound Name:	*PPTN Mesylate*
CAS No.:	*1160271-31-7*
Cat. No.:	*B610177*

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Executive Summary

PPTN (4-[4-(4-Piperidinyl)phenyl]-7-[4-(trifluoromethyl)phenyl]-2-naphthalenecarboxylic acid) is a potent, competitive antagonist of the P2Y14 receptor (

pM).[1][2][3] It is a critical tool for interrogating purinergic signaling in immune response, particularly neutrophil chemotaxis and inflammation.

While the hydrochloride (HCl) salt is the most commercially common form, the Mesylate (methanesulfonate) salt is often utilized in drug development to improve aqueous solubility or bioavailability. This guide addresses the specific handling requirements for the Mesylate salt, emphasizing its potential hygroscopicity and the necessity for precise molarity adjustments during reconstitution.

Physicochemical Profile & Salt Correction

Researchers must correct for the molecular weight difference between the free base, HCl, and Mesylate forms to ensure accurate dosing.

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Table 1: Comparative Physicochemical Properties

Property	PPTN (Free Base)	PPTN Hydrochloride (HCl)	PPTN Mesylate (Target)
Formula			
MW (g/mol)	~475.5	~511.96	~571.6 (Est. 1:1 Salt)
Solubility (DMSO)	Moderate	High (~10-25 mg/mL)	High (>25 mg/mL)
Solubility (Water)	Insoluble	Low	Improved (pH dependent)
Appearance	White/Beige Solid	White Solid	White/Off-white Crystalline

> *Critical Calculation: To prepare a 10 mM stock solution of **PPTN Mesylate**:*
>
> Example: To make 1 mL of 10 mM stock, dissolve 5.72 mg of **PPTN Mesylate** in 1 mL DMSO. (Do not use the HCl mass of 5.12 mg).

Storage & Stability Protocols

Mesylate salts are frequently hygroscopic (water-absorbing). Improper storage will lead to hydrolysis or concentration errors due to water weight.

Solid State Storage

- Temperature: -20°C is standard; -80°C is preferred for long-term (>1 year).
- Desiccation: Store the vial inside a secondary sealed container (e.g., a 50 mL Falcon tube) containing active desiccant packets (silica gel).
- Light Protection: Protect from direct light; wrap vials in aluminum foil if not amber-colored.

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Solution Storage (Stock)[3][7][8][9]

- Solvent: Anhydrous DMSO (Dimethyl sulfoxide) is the gold standard. Avoid water for stock solutions to prevent hydrolysis.
- Condition: Aliquot into single-use volumes (e.g., 20–50 µL) to avoid freeze-thaw cycles.
- Stability:
  - -80°C: Stable for 6 months.[2]
  - -20°C: Stable for 1 month.
  - 4°C/RT: Use immediately; do not store.

Experimental Protocols

Protocol A: Preparation of Stock Solution (10 mM)

Objective: Create a stable master stock for in vitro dilution.

- Equilibration: Allow the product vial to warm to Room Temperature (RT) inside the desiccator before opening. Failure to do this causes condensation to form on the cold powder, degrading the mesylate salt.
- Weighing: Weigh the calculated amount of **PPTN Mesylate** (e.g., 5.72 mg) in a microbalance.
- Solubilization: Add 1 mL of anhydrous DMSO. Vortex for 30–60 seconds until the solution is perfectly clear.
- Verification: Centrifuge briefly (10,000 x g, 1 min) to ensure no undissolved particulate remains.
- Aliquot: Dispense into light-protective PCR tubes or amber vials. Snap-freeze in liquid nitrogen or dry ice before placing in -80°C.

Protocol B: In Vivo Vehicle Formulation

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PPTN is hydrophobic. Direct injection of DMSO stock into saline will cause immediate precipitation. Use a co-solvent system or cyclodextrin complexing.[4]

Option 1: SBE-β-Cyclodextrin (Preferred for IP/IV)

- Vehicle: 20% Sulfobutyl ether-beta-cyclodextrin (SBE-β-CD) in Saline.[2]
- Method:
  - Prepare 20% SBE-β-CD in 0.9% Saline; filter sterilize (0.22 µm).
  - Add 10% volume of PPTN DMSO stock to 90% volume of SBE-β-CD vehicle.
  - Example: For 1 mL working solution: Mix 100 µL of 12.5 mg/mL PPTN Stock + 900 µL of 20% SBE-β-CD.
  - Result: Clear solution (micellar suspension).

Option 2: PEG/Tween (Alternative)

- Formula: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.
- Method: Add solvents in order: DMSO (with drug)

  PEG300

  Tween-80

  Saline.[2] Vortex thoroughly between each addition.

Visualization of Workflows

Diagram 1: Handling & Reconstitution Workflow

This flowchart outlines the critical decision points to prevent compound degradation.

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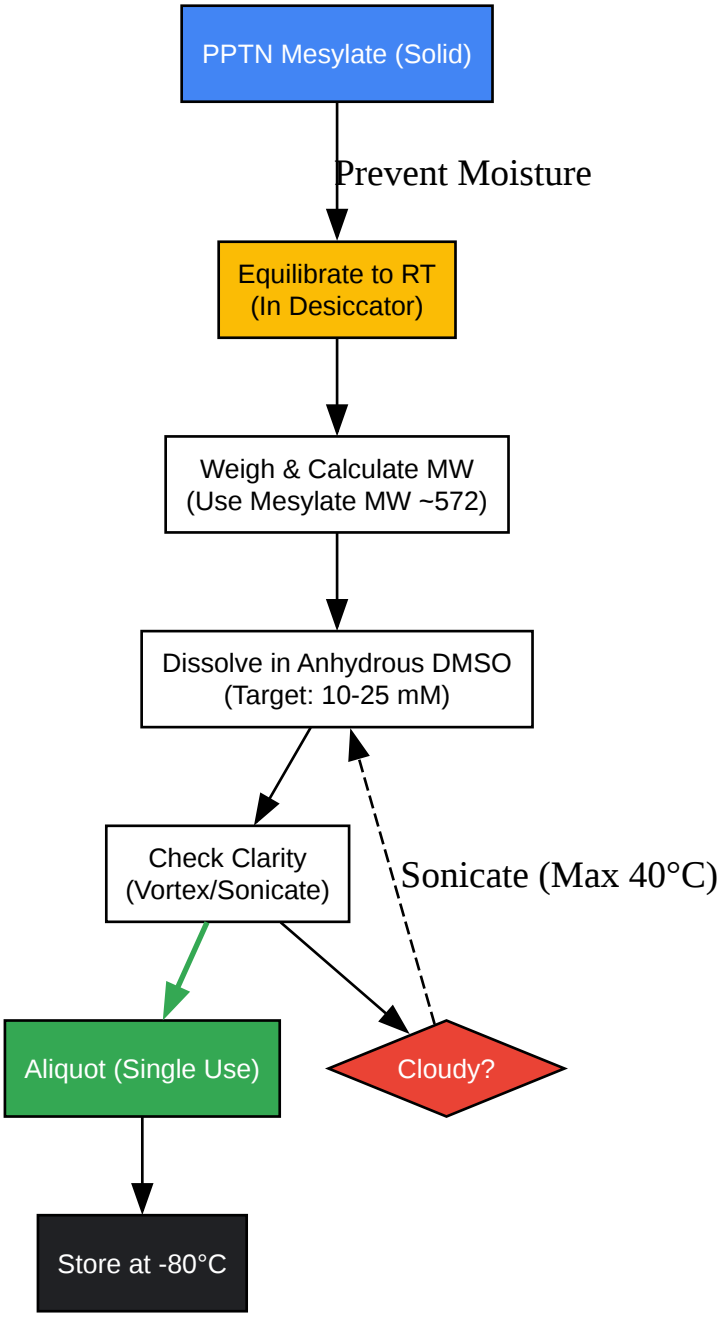

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Caption: Step-by-step workflow for the reconstitution of **PPTN Mesylate**, emphasizing moisture control and visual inspection.

Diagram 2: P2Y14 Signaling & PPTN Mechanism

Understanding the pathway is crucial for designing validation assays (e.g., cAMP or Chemotaxis).

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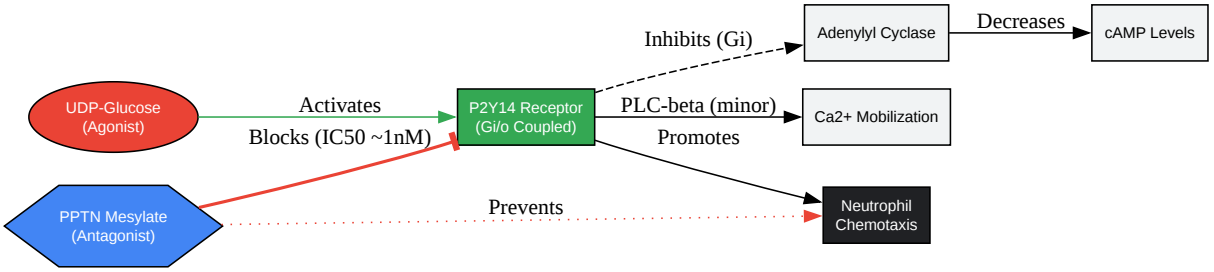

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Caption: Mechanism of Action: PPTN blocks UDP-Glucose binding to P2Y14, preventing Gi-mediated cAMP inhibition and neutrophil chemotaxis.[1][5][6]

Biological Application Notes

In Vitro Assays (Cell Culture)[1]

- Vehicle Control: Always run a "DMSO-only" control. Final DMSO concentration in cell culture media should be <0.1%.
- Potency Check: PPTN is highly potent (

  nM).[5]
  - Range: Test concentrations from 0.1 nM to 1 µM.
  - Selectivity: At 1 µM, PPTN shows no activity at other P2Y receptors (P2Y1, P2Y2, P2Y12, etc.), making it an excellent probe for specificity.[1][3]
- Incubation: Pre-incubate cells with PPTN for 15–30 minutes before adding the agonist (UDP-Glucose) to ensure receptor occupancy.

Safety & EHS

- Hazards: Treat as a potent bioactive compound. Wear nitrile gloves, lab coat, and safety glasses.

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- Disposal: Dispose of as hazardous chemical waste. Do not pour down the drain.
- MSDS Note: While specific toxicity data for the Mesylate salt may be limited, follow the MSDS for PPTN (free acid/HCl) as a baseline (often classified as "Caution: Substance not fully tested").

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